

# Technical Support Center: Resolving PCB 167 and PCB 128 Co-Elution

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## Compound of Interest

Compound Name: 2,3',4,4',5,5'-Hexachlorobiphenyl

CAS No.: 52663-72-6

Cat. No.: B1207979

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Welcome to the Advanced Chromatography Support Center. This guide is engineered for researchers, analytical scientists, and drug development professionals struggling with the isomeric interference of Polychlorinated Biphenyls (PCBs) 128 and 167 during Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

## Diagnostic Overview: The Chemical Causality of Co-Elution

PCB 128 (2,2',3,3',4,4'-hexachlorobiphenyl) and PCB 167 (2,3',4,4',5,5'-hexachlorobiphenyl) are isobaric isomers sharing an identical mass ( $m/z$  359.84). Standard mass spectrometers cannot differentiate them by mass-to-charge ratio alone; they must be chromatographically resolved.

The critical nature of this separation lies in their toxicological profiles. PCB 167 is a mono-ortho substituted congener with dioxin-like toxicity, meaning it is assigned a Toxic Equivalency Factor (TEF)[1]. Conversely, PCB 128 is a di-ortho congener with no assigned TEF. When these two compounds co-elute, the signal for PCB 167 is artificially inflated by PCB 128, leading to a

falsely elevated Toxic Equivalency (TEQ) report for the sample—a severe regulatory and scientific failure[1].

## Frequently Asked Questions (FAQs)

Q: Why do PCB 128 and PCB 167 consistently co-elute on my standard 5MS (5% phenyl) column? A: Standard 5% phenyl methylpolysiloxane columns separate analytes primarily based on dispersion forces (boiling point). Because PCB 128 and PCB 167 have nearly identical boiling points and dipole moments, the 5% phenyl stationary phase lacks the specific shape selectivity required to differentiate the mono-ortho substitution pattern of PCB 167 from the di-ortho pattern of PCB 128[2].

Q: Can I achieve baseline resolution on my current 5% phenyl column without swapping phases? A: Achieving true baseline resolution (

) on a 5% phenyl column is notoriously difficult, but partial resolution can be engineered through rigorous thermal program optimization. By utilizing a Design of Experiments (DoE) approach, you can maximize the ratio between peak area and full width at half maximum (A/FWHM)[3]. This involves setting an aggressive initial oven ramp rate, followed by a drastically reduced secondary ramp rate ( $\leq 2^\circ\text{C}/\text{min}$ ) specifically within the elution window of the hexachlorobiphenyls to force marginal separation[1][3].

Q: Which stationary phases guarantee baseline resolution for this critical pair? A: To definitively resolve these isomers, you must utilize a stationary phase that leverages shape selectivity or strong dipole-dipole interactions rather than just boiling point.

- Proprietary PCB Phases: Columns engineered specifically for PCB congeners (e.g., TRACE TR-PCB 8MS) alter the spatial interactions with the ortho-chlorines, achieving a resolution of [2].
- Cyanopropylphenyl Phases: A phase containing 14% cyanopropylphenyl (e.g., CP-SIL-19) introduces strong dipole interactions that effectively separate the mono-ortho from the di-ortho isomers[4].
- Dioxin-Specific Phases: Extended 60-meter columns optimized for dioxins (e.g., Zebron ZB-Dioxin) provide the sheer theoretical plate count and specific selectivity needed to pull these peaks apart[5].

## Experimental Protocols

### Protocol A: Thermal Optimization on Standard 5% Phenyl Columns

Use this protocol if column substitution is not immediately feasible. This is a self-validating workflow: if the final calculated resolution (

) does not exceed 1.0, you must proceed to Protocol B.

- **Initial Ramp (Bulk Separation):** Program the GC oven to ramp rapidly (e.g., 40°C/min) from the injection temperature (115°C) to approximately 15°C below the known co-elution temperature of the PCB 128/167 cluster[1].
- **Micro-Ramp (Isomeric Separation):** Decrease the ramp rate strictly to 1.5°C – 2.0°C/min through the critical elution window[1]. This minimizes the co-elution caused by thermal band broadening.
- **Pulsed Splitless Injection:** Optimize the injection pulse pressure to compress the sample band at the head of the column. This maximizes the A/FWHM ratio, ensuring the peaks remain as narrow as possible before the micro-ramp[3].
- **Validation Step:** Inject a standard containing only PCB 128 and PCB 167. Calculate the resolution using the European Pharmacopoeia (EP) formula. If

, the TEQ calculation remains compromised, and a phase change is mandatory.

### Protocol B: Method Transfer to a Shape-Selective Column (e.g., TR-PCB 8MS)

Use this protocol to establish a robust, regulatory-compliant method.

- **Column Installation:** Install a specialized capillary column (e.g., 50 m × 0.25 mm i.d. × 0.25 µm TR-PCB 8MS)[2].
- **Carrier Gas Optimization:** Set Helium carrier gas to a constant flow of 1.0 to 1.4 mL/min to maintain optimal linear velocity[3].

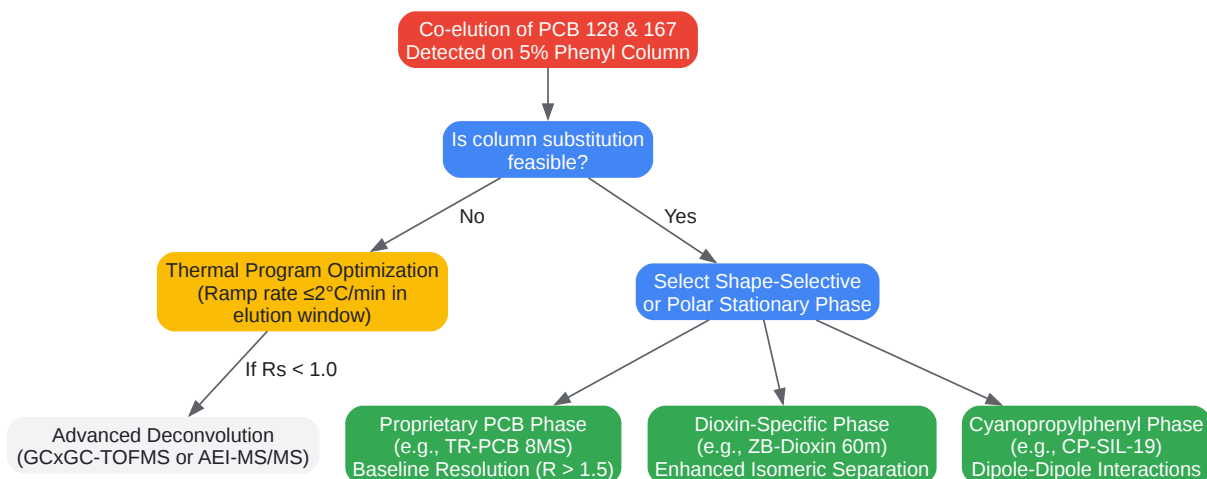
- **Thermal Programming:** Because the stationary phase inherently resolves the isomers via shape selectivity, aggressive micro-ramping is unnecessary. Implement a standard multi-residue ramp (e.g., 15°C/min).
- **MS/MS Detection:** Operate the triple quadrupole GC-MS/MS in Selected Reaction Monitoring (SRM) mode.
- **Validation Step:** Confirm elution order and resolution. On the TR-PCB 8MS phase, PCB 128 will elute first (approx. 11.14 min), followed by PCB 167 (approx. 11.23 min), achieving a self-validating baseline resolution of [2].

## Quantitative Data Summary

The following table summarizes the expected chromatographic performance of various stationary phases when targeting the PCB 128/167 critical pair.

Column Type / Phase	Stationary Phase Chemistry	Expected PCB 128/167 Resolution	Reference
5% Phenyl (e.g., DB-5, Equity-5)	5% Phenyl methylpolysiloxane	Co-elution ( )	[2],[3]
TRACE TR-PCB 8MS	Proprietary optimized PCB phase	Baseline ( )	[2]
CP-SIL-19	14% cyanopropylphenyl	Resolved	[4]
Zebtron ZB-Dioxin (60m)	Proprietary dioxin phase	Resolved	[5]

## Troubleshooting Workflow Visualization



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Fig 1. Troubleshooting workflow for resolving PCB 128 and PCB 167 co-elution.

## References

- [2] Resolving critical PCB isomers (28/31 and 128/167) using the Trace TR-PCB 8MS column. ThermoFisher. [2](#)
- [3] A Comprehensive GC-MS Approach for Monitoring Legacy and Emerging Halogenated Contaminants in Human Biomonitoring. MDPI. [3](#)
- [5] Fast GC-MS/MS Analysis of PCBs and Dioxins on a Single Zebron™ ZB-Dioxin GC Column. Phenomenex / windows.net. [5](#)
- [4] Separation of Toxic Congeners from PCB Mixtures on Two Series Coupled Narrow-Bore Columns (50 m SIL-8 AND 25 m HT-5). Taylor & Francis. [4](#)
- [1] ANALYSIS I (Time compression for the 38 PCBs). ORBi / ULiege. [1](#)

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